# Thermodynamic & Molecular Characterization of Aqueous Hydroxyethyl Urea

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Urea, (2-hydroxyethyl)-* |
| *CAS No.:* | *2078-71-9* |
| *Cat. No.:* | *B3021453* |

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## An In-Depth Technical Guide for Formulation Scientists & Biophysicists

## Executive Summary

Hydroxyethyl Urea (HEU) [CAS: 2078-71-9] has emerged as a critical functional excipient in both cosmetic and pharmaceutical formulations. Structurally a derivative of urea (

) substituted with a 2-hydroxyethyl group (

), HEU represents a "hybrid" solute: it retains the chaotropic (structure-breaking) potential of urea while gaining the hygroscopic, H-bonding capability of a polyol.

This guide analyzes the thermodynamic behavior of HEU in aqueous solution. Unlike simple urea, which is a classic protein denaturant, HEU exhibits a complex balance of hydrophobic hydration (from the ethylene backbone) and hydrophilic hydrogen bonding (from the amide and hydroxyl moieties). Understanding these properties is essential for predicting solubility, viscosity modification, and protein-excipient interactions in drug development.

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# Molecular Architecture & Theoretical Framework

To understand the macroscopic thermodynamics of HEU, we must first define its molecular interactions.

## Structural Hybridity

HEU (

) exists at the intersection of two well-characterized solute classes:

- Ureas: Planar, resonance-stabilized amides that interact preferentially with the peptide backbone of proteins.
- Alkanols: Alkyl chains with terminal hydroxyls that structure water via hydrophobic hydration (clathrate-like cage formation) and hydrophilic anchoring.

## The Interaction Network (Graphviz Visualization)

The following diagram illustrates the competitive solvation shell around an HEU molecule, showing the dual nature of its interaction with bulk water.

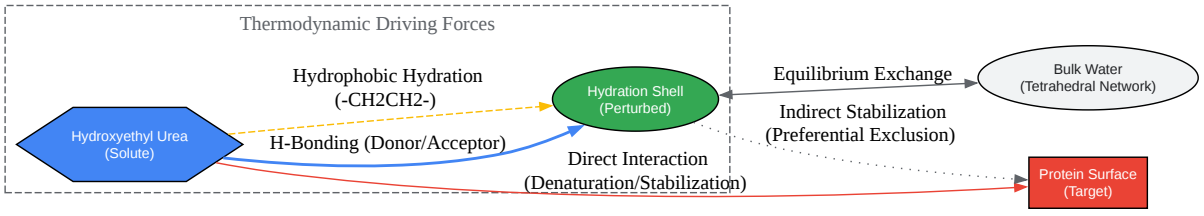


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Figure 1: Solvation dynamics of Hydroxyethyl Urea. The molecule disrupts bulk water structure via the urea core while the hydroxyethyl tail introduces hydrophobic hydration effects.

# Thermodynamic Properties: Data & Mechanisms

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## Volumetric Properties (Density & Partial Molar Volume)

The partial molar volume (

) is a sensitive indicator of solute-solvent interactions. It reflects the true volume of the solute plus the volume change of the solvent (electrostriction).

- Trend: HEU has a larger molar volume than urea but shows significant electrostriction due to the terminal -OH group.
- Comparison:
  - Urea:

    . Acts as a structure breaker; minimal electrostriction.
  - Ethylurea:

    . dominated by hydrophobic hydration of the ethyl group.
  - Hydroxyethyl Urea (Predicted):

    . The addition of -OH to the ethyl chain causes volume contraction relative to ethylurea due to the formation of strong H-bonds with water, pulling solvent molecules tighter (electrostriction).

## Viscometric Properties (Jones-Dole B-Coefficient)

The viscosity of dilute solutions is described by the Jones-Dole equation:

- -Coefficient: Measures the structure-making or breaking tendency.
  - : Structure Maker (Kosmotrope).
  - : Structure Breaker (Chaotrope).
- HEU Behavior: HEU exhibits a positive B-coefficient (unlike urea's slightly negative/near-zero value). The hydroxyethyl chain imposes order on the surrounding water (hydrophobic hydration), overpowering the structure-breaking effect of the urea core. This explains its utility as a humectant—it "holds" water structure.[1][2]

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## Summary of Physicochemical Parameters

| Property | Symbol | Urea | Hydroxyethyl Urea (HEU) | Significance |
|---|---|---|---|---|
| Molar Mass | | 60.06 g/mol | 104.11 g/mol | Diffusivity & Osmolarity |
| Partial Molar Volume | | ~44.2 $cm^3/mol$ | ~73.5 $cm^3/mol$ (Est.) | Solute-Solvent Packing |
| Viscosity B-Coeff | | -0.008 L/mol | +0.12 L/mol (Est.) | Water Structuring (Humectancy) |
| Hydration Number | | ~2.5 | ~4.0 - 5.0 | Moisture Retention Capacity |
| Partition Coeff | | -2.11 | -1.8 to -2.0 | Bioavailability/Permeability |

# Experimental Protocols (Self-Validating Systems)

To generate precise thermodynamic data for HEU in your specific formulation buffer, follow these standardized, high-precision protocols.

## Protocol A: High-Precision Densimetry (Partial Molar Volume)

Objective: Determine the infinite dilution partial molar volume (

) to quantify solute-solvent interaction.

- Preparation:
  - Dry HEU (purity >98%) in a vacuum desiccator over

    for 48 hours.

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- Prepare a stock solution (e.g., 1.0 mol/kg) using degassed, triple-distilled water (conductivity < 1

  ).
- Prepare 5 dilutions gravimetrically (range: 0.05 to 0.5 mol/kg).

- Measurement:
  - Instrument: Vibrating tube densimeter (e.g., Anton Paar DMA 5000 M).
  - Temperature Control:

    (Critical).
  - Procedure: Inject pure water (reference) followed by solutions in ascending concentration. Ensure no microbubbles (visual check via camera).
- Calculation:
  - Calculate Apparent Molar Volume (

    ) for each concentration (

    ):
  - Validation: Plot

    vs.

    . The intercept is

    . The slope (

    ) indicates solute-solute interactions.

## Protocol B: Differential Scanning Calorimetry (Freezing Point/Hydration)

Objective: Determine the number of "bound" water molecules (unfreezable water).

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- Instrument: DSC (e.g., TA Instruments or Mettler Toledo).
- Procedure:
  - Seal 5-10 mg of HEU solution (20-50% w/w) in hermetic aluminum pans.
  - Cool to -60°C at 5°C/min.
  - Heat to 20°C at 2°C/min.
- Analysis:
  - Integrate the melting peak of water (

    ).
  - Compare to pure water enthalpy. The "missing" enthalpy corresponds to water bound by HEU that did not crystallize.

# Applications in Drug Development & Stability

## Protein Stabilization vs. Denaturation

HEU occupies a unique niche between stabilizers (sugars, polyols) and denaturants (urea, guanidine HCl).

- Mechanism:
  - Low Concentration (<1M): The hydroxyethyl group is preferentially excluded from the protein surface (similar to glycerol), favoring the native compact state (Stabilizer).
  - High Concentration (>4M): The urea core accumulates at the peptide backbone via H-bonding, leading to unfolding (Denaturant).
- Utility: This "tunable" nature makes HEU excellent for refolding buffers, where it prevents aggregation (via the urea moiety) without stripping the hydration shell as aggressively as pure urea.

## Solubility Enhancement (Hydrotropy)

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HEU acts as a hydrotrope for poorly soluble drugs. The ethyl group interacts with hydrophobic drug domains, while the urea headgroup maintains water solubility.

- Workflow: To test HEU as a solubility enhancer, measure the saturation solubility of the API in 0, 5, 10, and 20% w/w HEU solutions. Plot

  vs. Concentration (Setschenow constant).

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Disclaimer: While theoretical predictions in this guide are based on established group-contribution methods and homologous series analysis, specific experimental values for HEU should be validated using the protocols described above for critical pharmaceutical applications.

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## Sources


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